Measuring Changes in Skin Hydration Following Dermalex Treatment: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Dermalex	
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Introduction

Dermalex is a topical treatment formulated to alleviate symptoms associated with skin conditions such as eczema and psoriasis. Its primary mechanism of action is centered on repairing and reinforcing the skin's natural barrier function.[1][2] A compromised skin barrier leads to increased transepidermal water loss (TEWL) and decreased skin hydration, hallmark features of these inflammatory dermatoses.[3] Therefore, quantifying changes in skin hydration is a critical step in substantiating the efficacy of **Dermalex** treatment.

These application notes provide detailed protocols for the objective measurement of skin hydration and barrier function, specifically tailored for assessing the effects of **Dermalex**. The primary methodologies covered are Corneometry, for direct hydration measurement, and Transepidermal Water Loss (TEWL) measurement, for assessing barrier integrity.

Key Physiological Concepts

A healthy skin barrier, primarily orchestrated by the stratum corneum, is essential for maintaining optimal skin hydration. This "brick and mortar" structure, composed of corneocytes embedded in a lipid matrix rich in ceramides, cholesterol, and free fatty acids, regulates water passage from the deeper dermal layers to the environment.[4] In conditions like atopic

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dermatitis and psoriasis, this barrier is impaired, leading to excessive water loss and subsequent dehydration.[3] **Dermalex** aims to repair this barrier, thereby improving the skin's ability to retain moisture.[1][2]

Experimental Protocols

Corneometry: Measurement of Stratum Corneum Hydration

Corneometry is a non-invasive method that measures the electrical capacitance of the skin, which is directly proportional to its hydration level.[5]

Objective: To quantify the change in hydration of the stratum corneum before and after the application of **Dermalex**.

Materials:

- Corneometer® (e.g., Courage+Khazaka CM 825)

- **Dermalex** cream

- Control cream (vehicle or standard emollient)

- Lint-free wipes

- Marker for delineating test areas

- Controlled environment room (20-22°C, 40-60% relative humidity)

Protocol:

- Subject Acclimatization: Subjects should acclimate in a controlled environment room for at least 30 minutes prior to measurement to ensure skin temperature and hydration levels stabilize.

- Test Area Selection and Preparation:

  - Select test areas on the volar forearm, a common site for such measurements.

- Delineate at least two test areas of approximately 2x2 cm for **Dermalex** application and a control.

- Gently clean the test areas with a dry, lint-free wipe to remove any surface debris or sweat.

- Baseline Measurement:

  - Take baseline corneometry readings for each test area.

  - The probe of the Corneometer® is pressed firmly and perpendicularly onto the skin surface.

  - Record three consecutive measurements for each site and calculate the mean.

- Product Application:

  - Apply a standardized amount of **Dermalex** (e.g., 2 mg/cm²) to the designated test area.

  - Apply the control cream to the other designated area in the same manner.

  - Allow the products to be absorbed for a specified time (e.g., 30 minutes) before the first post-application measurement.

- Post-Application Measurements:

  - Perform corneometry measurements at predefined time points (e.g., 1, 2, 4, 8, and 24 hours post-application).

  - At each time point, take three readings per test site and record the mean.

Transepidermal Water Loss (TEWL): Assessment of Skin Barrier Function

TEWL measurement quantifies the amount of water vapor lost through the epidermis to the surrounding environment. A lower TEWL value indicates a more intact skin barrier.[3] A clinical trial protocol for **Dermalex** in atopic dermatitis patients includes TEWL as a secondary outcome measure.

Objective: To evaluate the effect of **Dermalex** on the skin's barrier function by measuring changes in TEWL.

Materials:

- Tewameter® (e.g., Courage+Khazaka TM 300) or other open-chamber TEWL device

- **Dermalex** cream

- Control cream

- Lint-free wipes

- Marker for delineating test areas

- Controlled environment room (draft-free, 20-22°C, 40-60% relative humidity)

Protocol:

- Subject Acclimatization: As with corneometry, subjects must acclimate to the controlled environment for at least 30 minutes. The absence of air drafts is critical for accurate TEWL measurements.

- Test Area Selection and Preparation:

  - Use the same test areas as defined for corneometry.

  - Ensure the skin is clean and dry.

- Baseline Measurement:

  - Place the Tewameter® probe gently on the skin surface without applying pressure.

  - Allow the reading to stabilize (typically 30-60 seconds).

  - Record the TEWL value (in g/m²/h).

  - Take three measurements per site and calculate the mean.

- Product Application:

  - Apply **Dermalex** and the control cream as described in the corneometry protocol.

- Post-Application Measurements:

  - Measure TEWL at the same predefined time points as the corneometry measurements.

  - Ensure the probe is placed on an area with no visible product residue.

  - Record three measurements per site at each time point and calculate the mean.

Data Presentation

The following tables present representative data from a clinical study on a ceramide-containing skin barrier repair cream, which has a similar mechanism of action to **Dermalex**.[6] This data illustrates the expected outcomes from the protocols described above.

Table 1: Change in Skin Hydration (Corneometry Units) After a Single Application of a Barrier Repair Cream

Time Point	Barrier Repair Cream (Mean ± SEM)	Placebo (Mean ± SEM)
Baseline	35.2 ± 2.1	34.9 ± 2.3
2 Hours	55.8 ± 3.5	36.1 ± 2.4
4 Hours	52.1 ± 3.2	35.5 ± 2.2
6 Hours	48.9 ± 2.9	34.8 ± 2.1
24 Hours	42.3 ± 2.5	34.5 ± 2.0

*$P<0.001$ vs. baseline[6]

Table 2: Change in Transepidermal Water Loss (TEWL, g/m²/h) After a Single Application of a Barrier Repair Cream
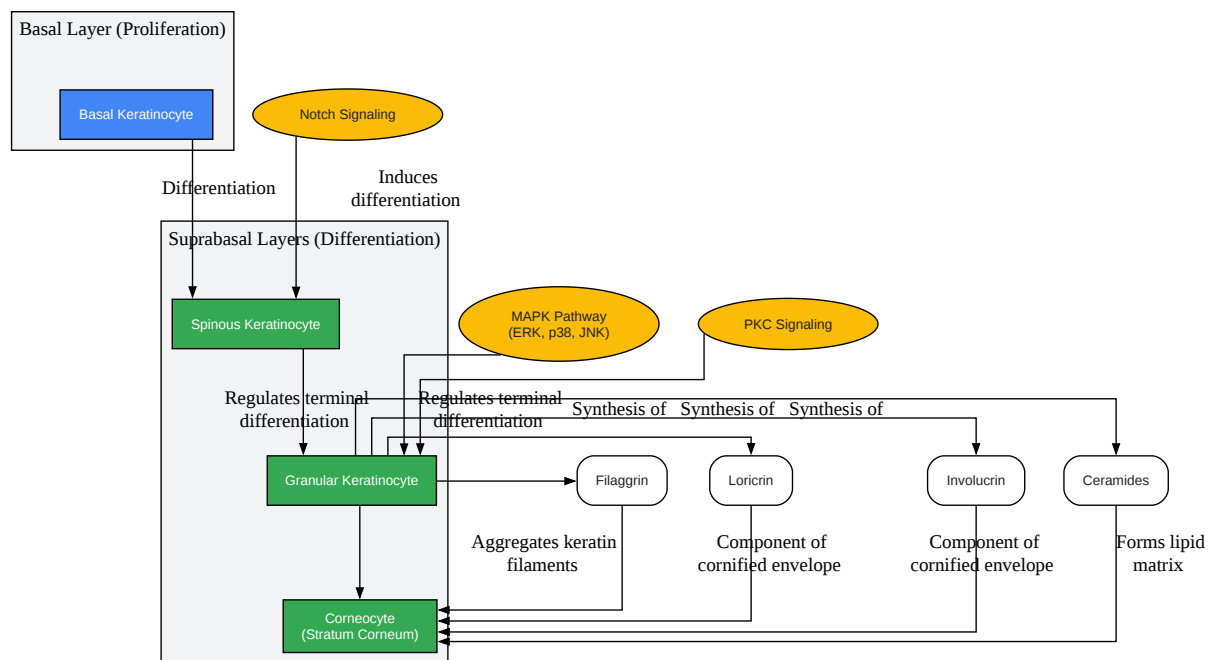
Time Point	Barrier Repair Cream (Mean ± SEM)	% Change from Baseline
Baseline	8.45 ± 0.65	0%
2 Hours	6.34 ± 0.51	-25%
4 Hours	6.59 ± 0.53	-22%
24 Hours	6.68 ± 0.54*	-21%

*P<0.001 vs. baseline[6]

Visualizations

Signaling Pathways in Skin Barrier Formation

The formation and maintenance of the skin barrier are regulated by complex signaling pathways that control keratinocyte proliferation, differentiation, and lipid synthesis. Key pathways include the MAPK and Notch signaling cascades.
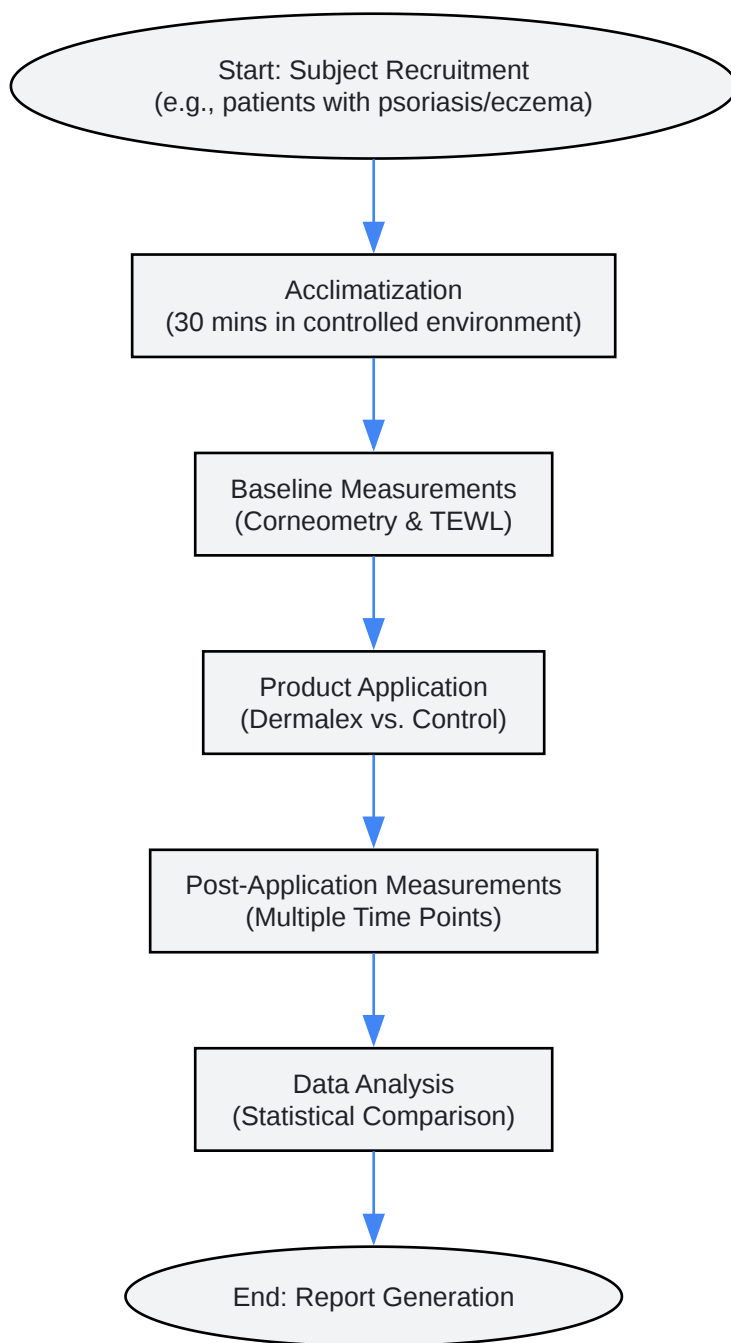
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Caption: Signaling pathways in keratinocyte differentiation and skin barrier formation.

Experimental Workflow for Assessing Skin Hydration

A clear and logical workflow is essential for reproducible and reliable results when assessing changes in skin hydration.

Start: Subject Recruitment
(e.g., patients with psoriasis/eczema)

↓

Acclimatization
(30 mins in controlled environment)

↓

Baseline Measurements
(Corneometry & TEWL)

↓

Product Application
(Dermalex vs. Control)

↓

Post-Application Measurements
(Multiple Time Points)

↓

Data Analysis
(Statistical Comparison)

↓

End: Report Generation

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Caption: Experimental workflow for measuring skin hydration changes.

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